Proper Disposal Procedures for S6821

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Compound of Interest

Compound Name:	*S6821*
CAS No.:	*1119831-25-2*
Cat. No.:	*B6275002*

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This document provides detailed guidance on the proper disposal procedures for the chemical compound **S6821**. It is critical to first correctly identify the specific **S6821** product in use, as the identifier is associated with two distinct chemical entities with significantly different safety profiles and disposal requirements.

Identifying Your S6821 Product

The product identifier "**S6821**" can refer to two different chemicals. Please verify the CAS number on your product's label and documentation to ensure you follow the correct disposal protocol.

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Product Identifier	Chemical Name	CAS Number	Primary Use
S6821	3-[1-[(3,5-dimethyl-1,2-oxazol-4-yl)methyl]pyrazol-4-yl]-1-[(3-hydroxyphenyl)methyl]imidazolidine-2,4-dione	1119831-25-2	TAS2R8 bitter taste receptor antagonist
SIP6821.0	Phenyltriethoxysilane	780-69-8	Chemical intermediate

Disposal Protocol for **S6821** (CAS 1119831-25-2)

This substance is a potent and selective antagonist of the bitter taste receptor TAS2R8 and is also used as a food additive.[1] Toxicological studies have shown that **S6821** is not mutagenic or clastogenic.[2] It is generally considered non-hazardous for shipping.

Immediate Safety and Handling

While **S6821** has a favorable safety profile, standard laboratory best practices should always be followed.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.
- Ventilation: Work in a well-ventilated area.
- Spills: In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Step-by-Step Disposal Procedure

- Consult Local Regulations: Before beginning any disposal process, consult your institution's environmental health and safety (EHS) office and review local, state, and federal regulations for chemical waste disposal.

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- Small Quantities (Research Use): For small quantities typical of laboratory research, the recommended method is to collect the waste in a designated, sealed, and clearly labeled container. The label should include the chemical name, CAS number, and any known hazards.
- Waste Collection:
  - Do not mix **S6821** waste with other chemical waste streams unless explicitly permitted by your EHS office.
  - Ensure the waste container is compatible with the chemical.
- Arrange for Professional Disposal: Contact your institution's EHS department or a licensed chemical waste disposal company to arrange for pickup and proper disposal. Given its nature as a non-hazardous substance, it may be eligible for incineration at a licensed facility.



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Disposal workflow for **S6821** (TAS2R8 Antagonist).

Disposal Protocol for SIP6821.0 (Phenyltriethoxysilane, CAS 780-69-8)

This chemical is a hazardous substance and requires stringent disposal procedures. It is classified as a serious eye irritant.[3][4] Upon contact with water, it hydrolyzes to produce ethanol.

Immediate Safety and Handling

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- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, protective clothing, and eye/face protection.[3][4]
- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[5]
- Spills: Evacuate the area. For cleanup, wear appropriate PPE, including respiratory protection. Prevent the spill from entering sewers or public waters. Absorb with inert material and collect for disposal.[5]

Step-by-Step Disposal Procedure

- Consult Local Regulations: It is mandatory to consult with your institution's EHS office and adhere to all local, state, and federal regulations for hazardous waste disposal.
- Waste Collection:
  - Collect waste Phenyltriethoxysilane in a designated, tightly sealed, and clearly labeled hazardous waste container.
  - The label must indicate "Hazardous Waste" and include the chemical name and CAS number.
  - Do not mix with other waste streams.
- Professional Disposal:
  - This material must be disposed of by a licensed hazardous waste management company.
  - The recommended method of disposal is incineration in a permitted facility.[3][5]



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Disposal workflow for SIP6821.0 (Phenyltriethoxysilane).

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